

Technical Guide: Purity and Impurity Profiling of 2-Methylpentane-1-sulfonamide

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Compound of Interest

Compound Name: 2-Methylpentane-1-sulfonamide

CAS No.: 1247852-31-8

Cat. No.: B1527877

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Executive Summary & Compound Significance

2-Methylpentane-1-sulfonamide is a critical aliphatic building block, increasingly utilized in the synthesis of quinazoline-based kinase inhibitors and other sulfonamide-containing bioactive scaffolds. Unlike aromatic sulfonamides (e.g., sulfamethoxazole), this compound lacks a conjugated

-system, rendering standard UV detection at 254 nm ineffective.

The purity of this intermediate is paramount; residual sulfonyl chlorides are potential genotoxic impurities (PGIs), and isomeric contaminants can lead to regioisomeric drug substances that are difficult to separate in late-stage processing. This guide establishes a self-validating analytical framework using LC-CAD (Charged Aerosol Detection) and GC-MS to ensure quality control.

Chemical Profile[1][2][3][4][5][6][7][8][9]

- IUPAC Name: **2-Methylpentane-1-sulfonamide**

- CAS: 1247852-31-8[1][2][3][4]
- Formula:
- Molecular Weight: 165.25 g/mol [2]
- Key Challenge: Low UV response; potential for positional isomers.

Synthetic Routes & Origin of Impurities

To profile impurities accurately, one must understand their genesis. The industrial synthesis typically proceeds via the chlorosulfonation of the alkyl precursor or the oxidative chlorination of a thiol/thioacetate intermediate.

Primary Synthesis Pathway (Thiol-Oxidation Route)

This route is preferred for high regio-selectivity compared to direct radical chlorosulfonation.

- Activation: 2-Methyl-1-pentanol

2-Methyl-1-bromopentane.
- Thiolation: Reaction with thiourea/sodium hydrosulfide

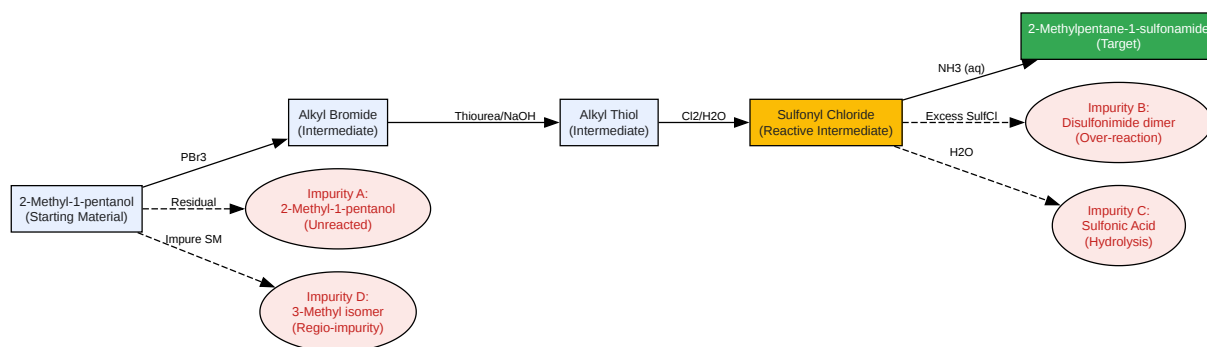
2-Methyl-1-pentanethiol.
- Oxidation: Chlorination in water/acetic acid

2-Methylpentane-1-sulfonyl chloride.
- Amination: Reaction with aqueous ammonia

2-Methylpentane-1-sulfonamide.

Impurity Genealogy Diagram

The following diagram maps the process flow and the entry points of critical impurities.



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Figure 1: Synthesis pathway illustrating the origin of process-related impurities.

Detailed Impurity Profile

Based on the synthesis above, the following impurities must be monitored.

Impurity ID	Name	Structure/Description	Origin	Classification
IMP-A	2-Methyl-1-pentanol		Unreacted Starting Material	Organic Volatile
IMP-B	2-Methylpentane-1-sulfonic acid		Hydrolysis of Sulfonyl Chloride	Acidic Degradant
IMP-C	Bis(2-methylpentylsulfonyl)imide		Reaction of Product with Sulfonyl Chloride	Process By-product
IMP-D	2-Methylpentane-1-sulfonyl chloride		Unreacted Intermediate	PGI (Genotoxic)
IMP-E	3-Methylpentane-1-sulfonamide	Isomer	Impurity in starting alcohol	Regio-isomer

Critical Note on IMP-D: Sulfonyl chlorides are highly reactive and considered potential genotoxic impurities (PGIs). They must be controlled to low ppm levels (typically < 10-20 ppm depending on daily dose) using derivatization-GC or LC-MS methods.

Analytical Methodologies

Due to the aliphatic nature of the target molecule, traditional UV detection is insufficient. The following "Dual-Stream" strategy is recommended.

Method A: Purity Assay & Non-Volatile Impurities (LC-CAD)

Why CAD? Charged Aerosol Detection (CAD) is universal and does not rely on chromophores. It provides a near-uniform response for non-volatile species, making it ideal for quantifying the sulfonamide, the sulfonic acid (IMP-B), and the dimer (IMP-C) without needing reference standards for every impurity (relative response factor

1).

- Instrument: UHPLC with CAD (e.g., Thermo Vanquish or Waters Arc).
- Column: C18 stationary phase with high carbon load (e.g., Waters CORTECS C18, 2.7 μm , 100 x 2.1 mm).
- Mobile Phase A: 0.1% Formic Acid in Water.[\[5\]](#)
- Mobile Phase B: Acetonitrile.[\[5\]](#)
- Gradient:
 - 0-1 min: 5% B (Hold)
 - 1-10 min: 5%
90% B
 - 10-12 min: 90% B (Wash)
 - 12.1 min: 5% B (Re-equilibrate)
- Flow Rate: 0.4 mL/min.
- Detection: CAD (Evaporation Temp: 35°C; Power Function: 1.0).

Method B: Volatiles & Genotoxic Impurity Screening (GC-MS)

Why GC? The starting alcohol (IMP-A) and the sulfonyl chloride (IMP-D) are volatile. GC-MS allows for specific ion monitoring (SIM) to achieve ppm-level detection limits for the sulfonyl chloride.

- Instrument: GC-MS (Single Quadrupole).
- Column: DB-624 or VF-5ms (30m x 0.25mm x 1.4 μm).
- Carrier Gas: Helium (1.0 mL/min).

- Injector: Splitless (to maximize sensitivity for trace impurities).
- Oven Program: 40°C (hold 2 min)
10°C/min
240°C.
- Detection: EI Source, SIM mode (Monitor m/z ions specific to the sulfonyl chloride fragment, e.g.,

).

Experimental Protocol: Purity Determination

This protocol describes the self-validating workflow for releasing a batch of **2-Methylpentane-1-sulfonamide**.

Step 1: System Suitability (LC-CAD)

- Prepare a Standard Solution of the target at 0.5 mg/mL in 50:50 MeCN:Water.
- Inject 6 replicates.
- Acceptance Criteria: %RSD of peak area
2.0%; Tailing factor 0.8 – 1.5.

Step 2: Sample Preparation

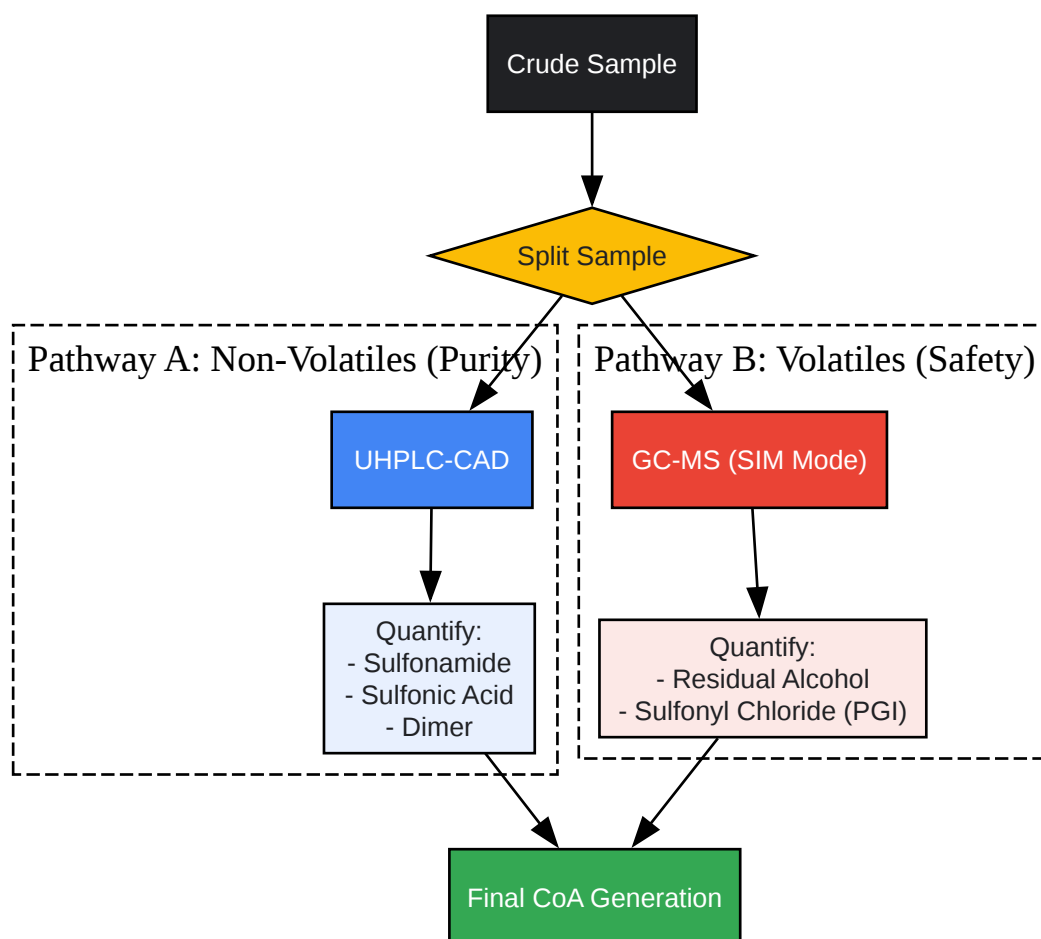
- Accurately weigh 25 mg of the sample.
- Dissolve in 50 mL of diluent (50:50 MeCN:Water).
- Sonicate for 5 minutes to ensure dissolution of any dimeric species.
- Filter through a 0.2 µm PTFE filter (ensure filter compatibility validation).

Step 3: Data Analysis (Area Normalization)

Since CAD response is nearly universal:

Note: If IMP-B (Sulfonic acid) is present, apply a correction factor if its response differs significantly in validation.

Analytical Workflow Diagram



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Figure 2: Dual-stream analytical workflow for comprehensive purity profiling.

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